

4-Phenylcyclohexanone oxime CAS number and molecular structure

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Compound of Interest

Compound Name: 4-Phenylcyclohexanone oxime

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An In-Depth Technical Guide to 4-Phenylcyclohexanone Oxime

This technical guide provides a comprehensive overview of **4-Phenylcyclohexanone oxime**, including its chemical identity, molecular structure, synthesis, and potential applications based on the activities of related compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical Identity and Properties

4-Phenylcyclohexanone oxime is a derivative of 4-Phenylcyclohexanone. The oxime functional group is formed by the condensation of the ketone with hydroxylamine.

Table 1: Physicochemical Properties of **4-Phenylcyclohexanone Oxime**

Property	Value	Reference
CAS Number	4500-20-3	[1]
Molecular Formula	C ₁₂ H ₁₅ NO	[1]
Molecular Weight	189.26 g/mol	[1]
MDL Number	MFCD00456899	[1]
SMILES	ON=C1CCC(C2=CC=CC=C2)CC1	[1]

For context, the properties of the precursor ketone, 4-Phenylcyclohexanone, are also relevant.

Table 2: Physicochemical Properties of 4-Phenylcyclohexanone (Precursor)

Property	Value	Reference
CAS Number	4894-75-1	[2] [3] [4]
Molecular Formula	C ₁₂ H ₁₄ O	[2] [3]
Molecular Weight	174.24 g/mol	[2] [3]
Appearance	White or cream powder	[2]
Melting Point	75 - 79.5 °C	[5]
IUPAC Name	4-phenylcyclohexan-1-one	[2]

Synthesis and Experimental Protocols

The primary method for synthesizing **4-Phenylcyclohexanone oxime** is through the condensation reaction of its corresponding ketone, 4-Phenylcyclohexanone, with hydroxylamine or one of its salts.[\[6\]](#)[\[7\]](#)

Experimental Protocol: Synthesis of 4-Phenylcyclohexanone Oxime

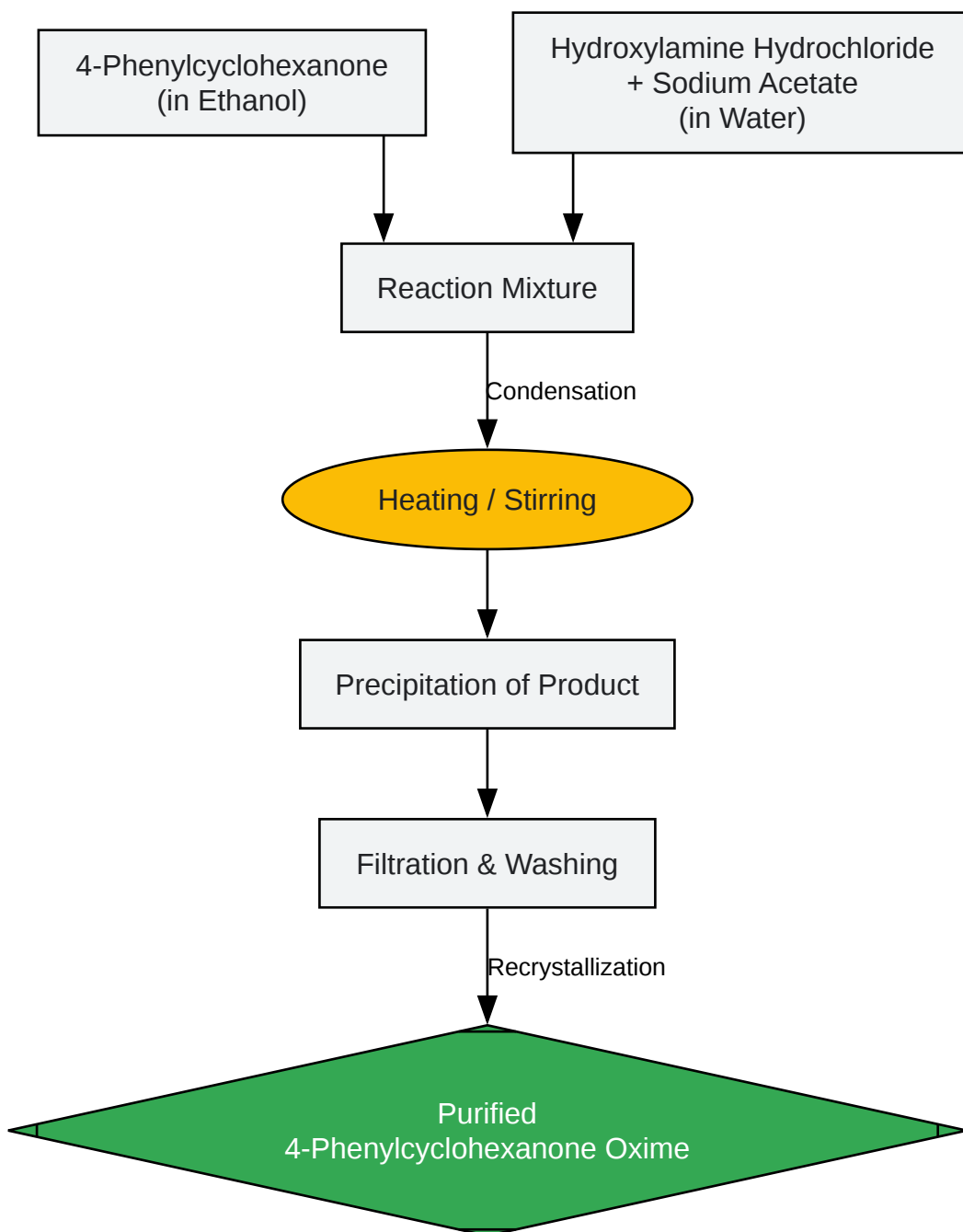
This protocol is a standard method for oximation of a ketone.

Materials:

- 4-Phenylcyclohexanone
- Hydroxylamine hydrochloride (NH₂OH·HCl)
- Sodium acetate (CH₃COONa) or another suitable base
- Ethanol
- Water

Procedure:

- Dissolve hydroxylamine hydrochloride and sodium acetate in water.[\[8\]](#)
- In a separate flask, dissolve 4-Phenylcyclohexanone in ethanol.
- Add the 4-Phenylcyclohexanone solution to the aqueous hydroxylamine solution.
- The reaction mixture can be stirred at room temperature or gently heated (e.g., to 40-60 °C) to facilitate the reaction.[\[6\]](#)[\[8\]](#)
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, the product, **4-Phenylcyclohexanone oxime**, may precipitate from the solution as a crystalline solid.[\[8\]](#)
- Cool the mixture in an ice bath to maximize precipitation.[\[8\]](#)
- Filter the solid product and wash with cold water.[\[8\]](#)
- The crude product can be purified by recrystallization from a suitable solvent, such as light petroleum.[\[8\]](#)



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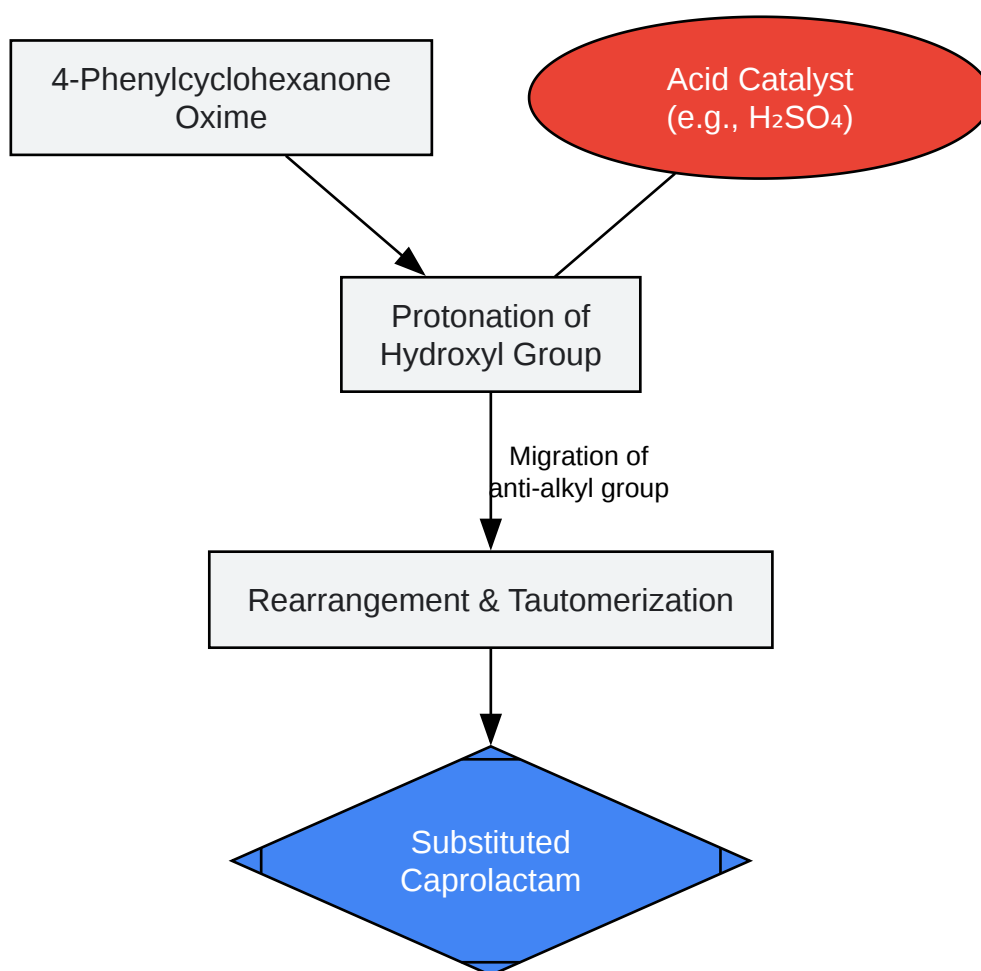
General workflow for the synthesis of **4-Phenylcyclohexanone oxime**.

Key Chemical Reactions

Oximes are versatile chemical intermediates. One of the most significant reactions for cyclohexanone oximes is the Beckmann rearrangement.

Beckmann Rearrangement

The Beckmann rearrangement is a reaction that converts an oxime into an amide under acidic conditions.[9] For cyclohexanone oxime, this reaction is of major industrial importance as it produces ϵ -caprolactam, the monomer used to produce Nylon 6.[9] It is expected that **4-Phenylcyclohexanone oxime** would undergo a similar transformation to yield a substituted caprolactam.



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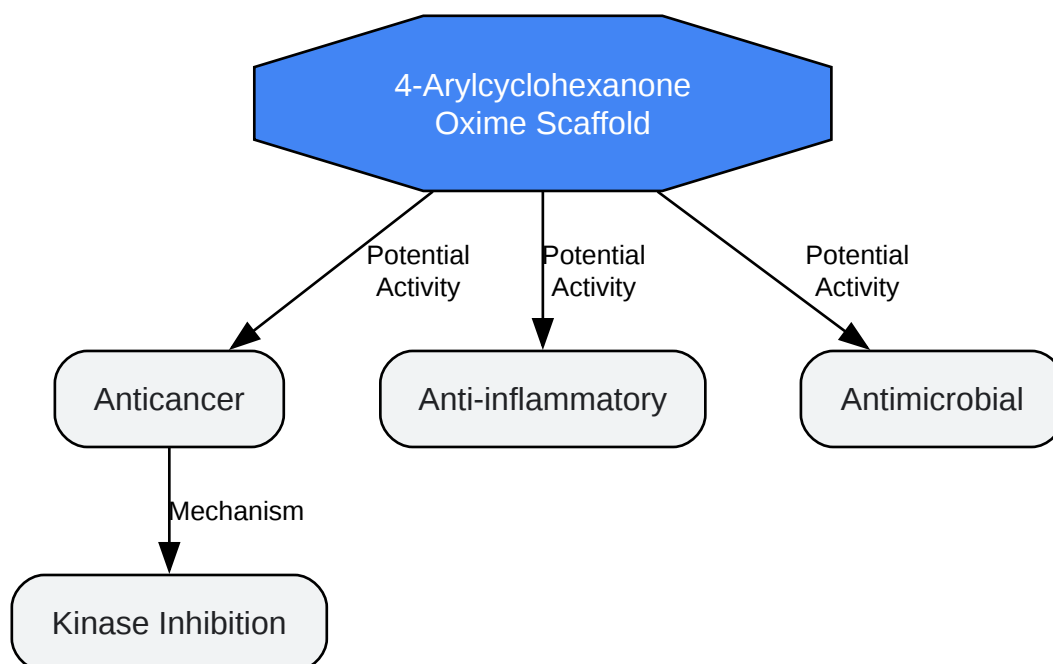
Conceptual pathway of the Beckmann rearrangement for an oxime.

Biological Activity and Therapeutic Potential

While specific biological data for **4-Phenylcyclohexanone oxime** is not extensively detailed in the literature, the broader classes of oximes and 4-arylcyclohexanone derivatives have garnered significant interest in medicinal chemistry for their diverse biological activities.[10][11]

- **Anticancer Activity:** Many oxime-containing compounds have been investigated as potential anticancer agents.[11] The introduction of an oxime group can, in some cases, enhance the biological activity of a parent compound.[11] Furthermore, derivatives of 4-arylcyclohexanone have demonstrated cytotoxic effects against various cancer cell lines.[10] Some oximes function as kinase inhibitors, which is a major area of anticancer drug development.[12]
- **Anti-inflammatory and Antimicrobial Activity:** The 4-arylcyclohexanone scaffold is recognized as a "privileged structure" in medicinal chemistry, showing potential anti-inflammatory and antimicrobial properties.[10] Oximes have also been studied for their roles as antibacterial and antifungal agents.[6][13]

The presence of the oxime group can lead to different interactions with biological receptors compared to the corresponding ketone, potentially enhancing therapeutic efficacy.[12]



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Potential therapeutic applications based on related compounds.

Spectral Data

Characterization of the precursor, 4-Phenylcyclohexanone, is a critical first step in the synthesis of the oxime. Various spectral data for the ketone are publicly available.

Table 3: Spectral Data for 4-Phenylcyclohexanone (Precursor)

Data Type	Details	Reference
^1H NMR	Spectra available in CDCl_3	[5][14]
^{13}C NMR	Spectra available in CDCl_3	[5]
IR Spectroscopy	Spectra available (FTIR, Vapor Phase)	[2][15]
Mass Spectrometry	GC-MS data available	[2]

Following synthesis, techniques such as NMR (^1H and ^{13}C), IR, and mass spectrometry would be essential to confirm the structure and purity of the resulting **4-Phenylcyclohexanone oxime**. The IR spectrum would be expected to show the disappearance of the ketone $\text{C}=\text{O}$ stretch and the appearance of $\text{C}=\text{N}$ and $\text{O}-\text{H}$ stretches characteristic of an oxime.

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